

Indanomycin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Indanomycin*

Cat. No.: *B8058501*

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CAS Number: 66513-28-8

Molecular Formula: $C_{31}H_{43}NO_4$

Molecular Weight: 493.68 g/mol

Summary

Indanomycin, also known as X-14547A, is a carboxylic acid ionophore antibiotic produced by the bacterium *Streptomyces antibioticus*.^{[1][2]} As an ionophore, it can form lipid-soluble complexes with metal cations, facilitating their transport across biological membranes. This activity is the basis for its biological effects, which include antibacterial properties, particularly against Gram-positive bacteria.^[2] This document provides a comprehensive overview of **Indanomycin**, including its physicochemical properties, biological activity, and the methodologies for its study.

Physicochemical Properties

Property	Value	Reference
CAS Number	66513-28-8	
Molecular Formula	C ₃₁ H ₄₃ NO ₄	
Molecular Weight	493.68 g/mol	
Appearance	Not specified in literature	
Solubility	Not specified in literature	
Melting Point	Not specified in literature	

Biological Activity

Antibacterial Activity

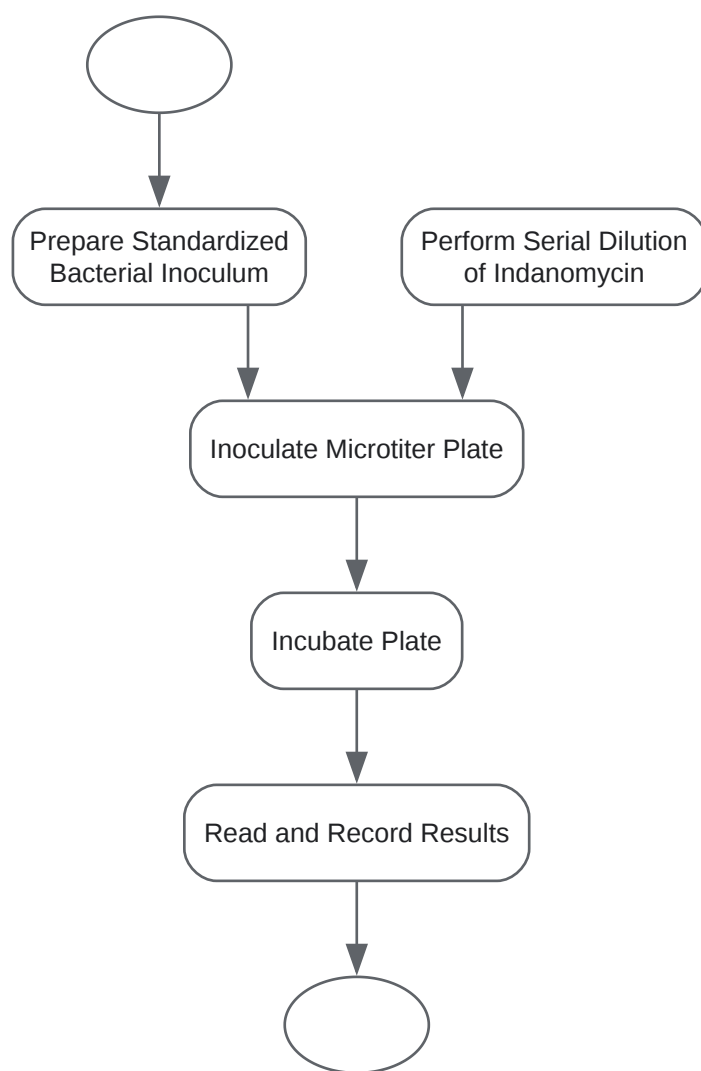
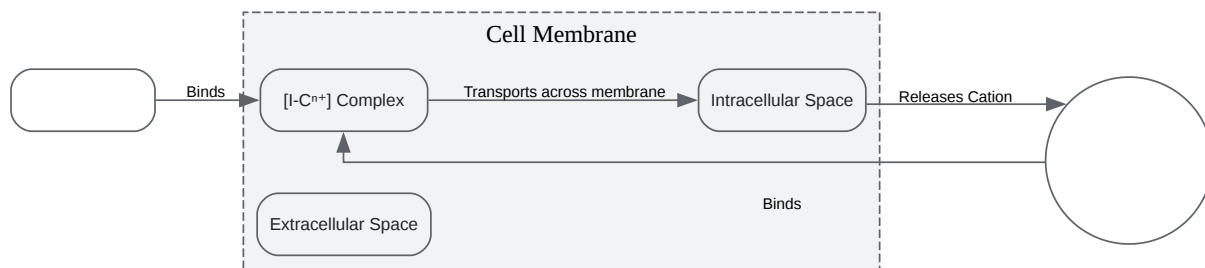
Indanomycin exhibits activity against Gram-positive bacteria. The minimum inhibitory concentration (MIC) of **Indanomycin**-related antibiotics isolated from a marine *Streptomyces* antibioticus strain was found to be in the range of 4.0-8.0 µg/ml against *Staphylococcus aureus*.^[3]

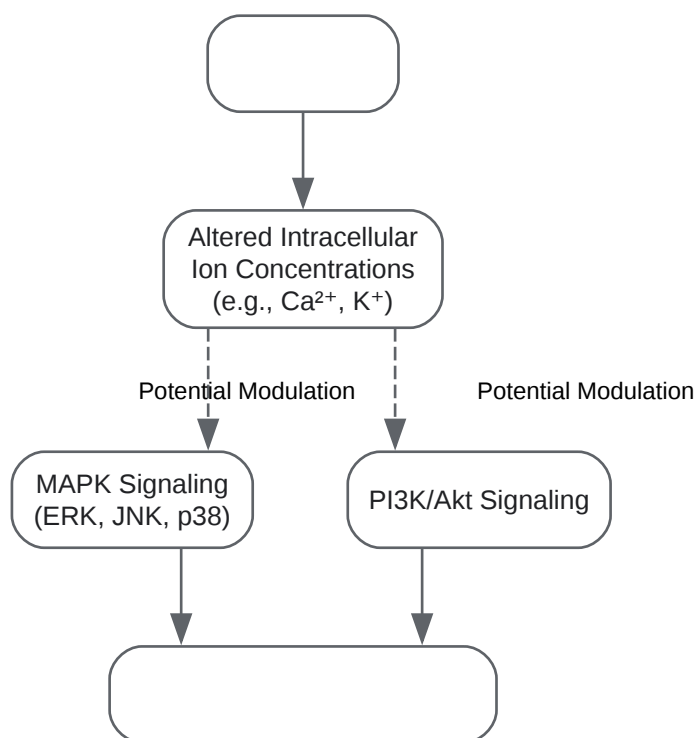
Ionophoric Activity

Indanomycin is capable of complexing and transporting both monovalent and divalent metal cations across lipid membranes.^[2] This disruption of the natural ion gradients across cellular membranes is believed to be the primary mechanism of its antibiotic action. The precise selectivity and binding constants for different cations have not been extensively reported in the available literature.

The general mechanism of a carrier ionophore like **Indanomycin** involves the formation of a complex with a cation, shielding its charge and allowing the complex to diffuse across the hydrophobic lipid bilayer.

Logical Relationship of Ionophore Action





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References

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- 2. X-14547A, a new ionophorous antibiotic produced by *Streptomyces antibioticus* NRRL 8167. Discovery, fermentation, biological properties and taxonomy of the producing culture - PubMed [pubmed.ncbi.nlm.nih.gov]
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